

Navigating the Solubility Landscape of Boc-Val-Ala-OH: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Boc-Val-Ala-OH*

Cat. No.: *B8020517*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for the dipeptide **Boc-Val-Ala-OH** (N-tert-Butoxycarbonyl-L-valyl-L-alanine). As a crucial component in peptide synthesis and, notably, as a cleavable linker in antibody-drug conjugates (ADCs), understanding its solubility is paramount for process optimization, formulation development, and ensuring reproducible experimental outcomes. While specific quantitative solubility data for **Boc-Val-Ala-OH** is not readily available in the public domain, this guide compiles qualitative and semi-quantitative data for structurally related N-Boc protected amino acids to provide valuable insights.

Core Physicochemical Properties

Boc-Val-Ala-OH is a dipeptide derivative where the N-terminus of valine is protected by a tert-butoxycarbonyl (Boc) group. This protecting group is instrumental in peptide synthesis and can be removed under mild acidic conditions. The Val-Ala peptide bond is designed to be stable in human plasma but can be cleaved by lysosomal enzymes, a key feature for its application in ADCs.[1]

Property	Value	Source(s)
IUPAC Name	(2S)-2-[[[(2S)-3-methyl-2-[(2-methylpropan-2-yl)oxycarbonylamino]butanoyl]amino]propanoic acid	[2]
Synonyms	Boc-Val-Ala-OH, N-(tert-Butoxycarbonyl)-L-valyl-L-alanine	[1][2]
CAS Number	70396-18-8	[1][2]
Molecular Formula	C ₁₃ H ₂₄ N ₂ O ₅	[1][2]
Molecular Weight	288.34 g/mol	[2]

Solubility Profile: Insights from Related Compounds

Direct, quantitative solubility measurements for **Boc-Val-Ala-OH** are not extensively reported. However, the solubility of its constituent protected amino acid, Boc-L-Ala-OH, and the related Boc-β-Ala-OH, can offer valuable guidance. The presence of the nonpolar Boc group generally imparts solubility in a range of organic solvents.

Table 1: Solubility Data for Structurally Related N-Boc Amino Acids

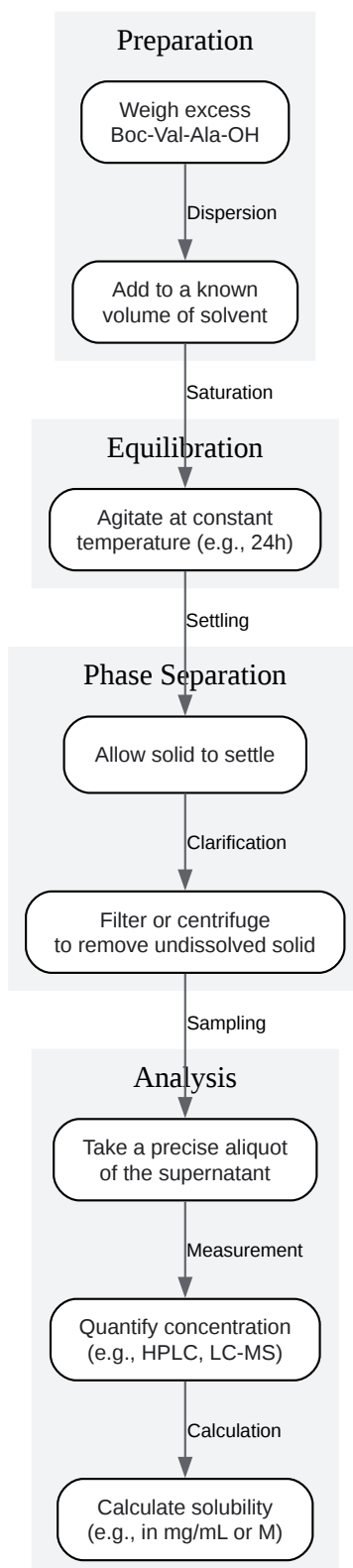
Compound	Solvent	Solubility	Conditions	Source(s)
Boc-L-Ala-OH	Dimethylformamide (DMF)	Clearly soluble	1 mmole in 2 ml	
Dimethyl sulfoxide (DMSO)	100 mg/mL (528.51 mM)	Ultrasonic assistance may be needed	[3]	
Water	Sparingly soluble	-	[4]	
Methanol	Soluble	-	[4]	
Ethanol	Soluble	-	[4]	
Dichloromethane (DCM)	Soluble	-	[5]	
N-methyl-2-pyrrolidone (NMP)	Soluble	-	[5]	
Boc- β -Ala-OH	Dimethylformamide (DMF)	Clearly soluble	1 mmole in 2 ml	[6][7]
Dimethyl sulfoxide (DMSO)	100 mg/mL (528.51 mM)	Ultrasonic and warming to 60°C may be needed	[8]	

Note: The solubility of **Boc-Val-Ala-OH** is expected to be influenced by the larger, more hydrophobic valine residue compared to alanine, potentially leading to slightly lower aqueous solubility and enhanced solubility in nonpolar organic solvents.

Experimental Protocol: A General Method for Solubility Determination

For researchers requiring precise solubility data for **Boc-Val-Ala-OH** in a specific solvent system, the following equilibrium solubility determination protocol can be employed. This method involves saturating a solvent with the compound and then quantifying the dissolved amount.

Workflow for Equilibrium Solubility Determination



[Click to download full resolution via product page](#)

A general workflow for determining the equilibrium solubility of **Boc-Val-Ala-OH**.

Detailed Steps:

- Preparation: Add an excess amount of **Boc-Val-Ala-OH** to a vial containing a precise volume of the chosen solvent. The excess solid is crucial to ensure saturation is reached.
- Equilibration: Seal the vial and agitate it at a constant, controlled temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: Allow the suspension to stand, or use centrifugation, to separate the undissolved solid from the saturated solution.
- Sampling and Analysis: Carefully withdraw a known volume of the clear supernatant. Quantify the concentration of **Boc-Val-Ala-OH** in the aliquot using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Calculation: From the determined concentration and the volume of the aliquot, calculate the solubility of **Boc-Val-Ala-OH** in the solvent at the specified temperature.

Signaling Pathways and Logical Relationships

While **Boc-Val-Ala-OH** itself is not directly involved in signaling pathways, its application as an ADC linker is part of a targeted drug delivery strategy. The following diagram illustrates the logical workflow of an ADC utilizing a cleavable linker like Val-Ala.



[Click to download full resolution via product page](#)

Logical workflow of an ADC with a cleavable Val-Ala linker from circulation to cell death.

This diagram illustrates the journey of the ADC from binding to a target antigen on a cancer cell, through internalization and trafficking to the lysosome, where enzymes cleave the Val-Ala linker to release the cytotoxic drug, ultimately leading to apoptosis of the target cell.

In conclusion, while direct quantitative solubility data for **Boc-Val-Ala-OH** remains elusive in readily available literature, a functional understanding can be derived from related compounds. For precise applications, empirical determination using a standardized protocol is recommended. The logical workflows provided offer a clear visualization of its experimental determination and its role in the broader context of targeted drug delivery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Boc-Val-Ala-OH, ADC linker, 70396-18-8 | BroadPharm \[broadpharm.com\]](#)
- [2. N-\(tert-Butoxycarbonyl\)-L-valyl-L-alanine | C13H24N2O5 | CID 14657712 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. scientificlabs.ie \[scientificlabs.ie\]](#)
- [7. Boc-b-Ala-OH Novabiochem 3303-84-2 \[sigmaaldrich.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Navigating the Solubility Landscape of Boc-Val-Ala-OH: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8020517/docs#navigating-the-solubility-landscape-of-boc-val-ala-oh-a-technical-guide\]](https://www.benchchem.com/product/b8020517/docs#navigating-the-solubility-landscape-of-boc-val-ala-oh-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)